

Spectroscopic Analysis of (3-Glycidoxypropyl)dimethylethoxysilane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Glycidoxypropyl)dimethylethoxysilane

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This technical guide provides an in-depth analysis of the spectroscopic properties of **(3-Glycidoxypropyl)dimethylethoxysilane**, a versatile organosilane compound. The following sections detail the characteristic spectral data obtained from Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), Mass Spectrometry (MS), and Raman Spectroscopy. This document also outlines generalized experimental protocols for these analytical techniques and visualizes key molecular structures and reaction pathways.

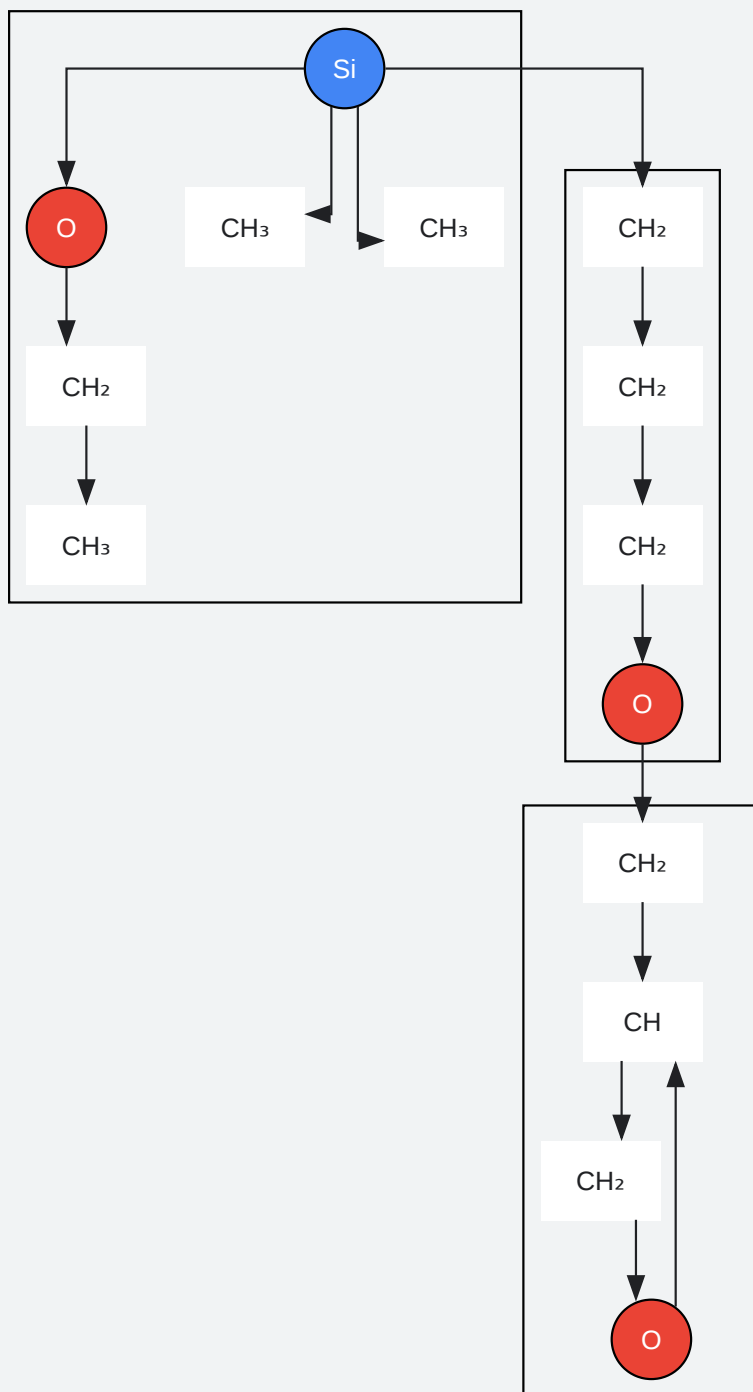
Molecular Structure and Properties

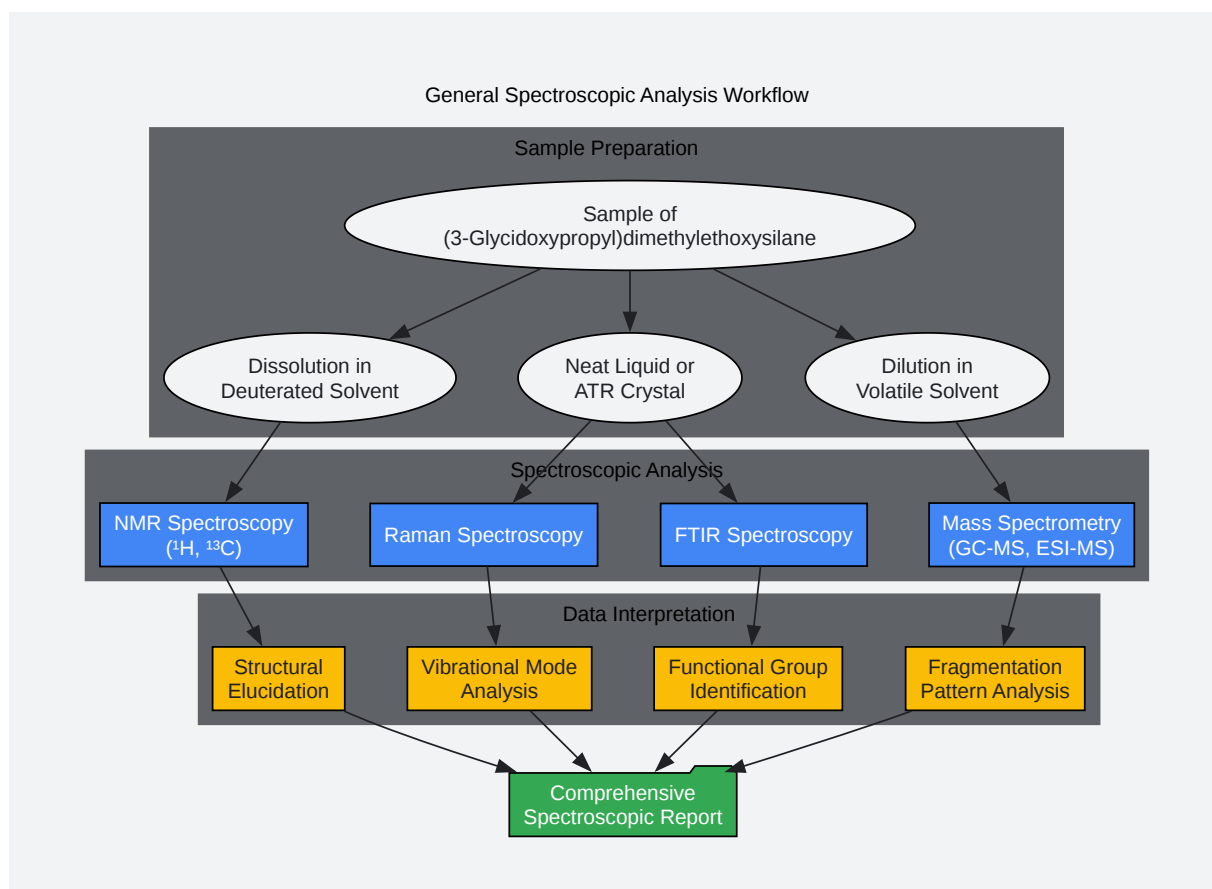
(3-Glycidoxypropyl)dimethylethoxysilane is a bifunctional organosilane featuring a reactive epoxy group and a hydrolyzable ethoxysilyl group. This dual functionality allows it to act as a coupling agent, adhering to both organic and inorganic surfaces.

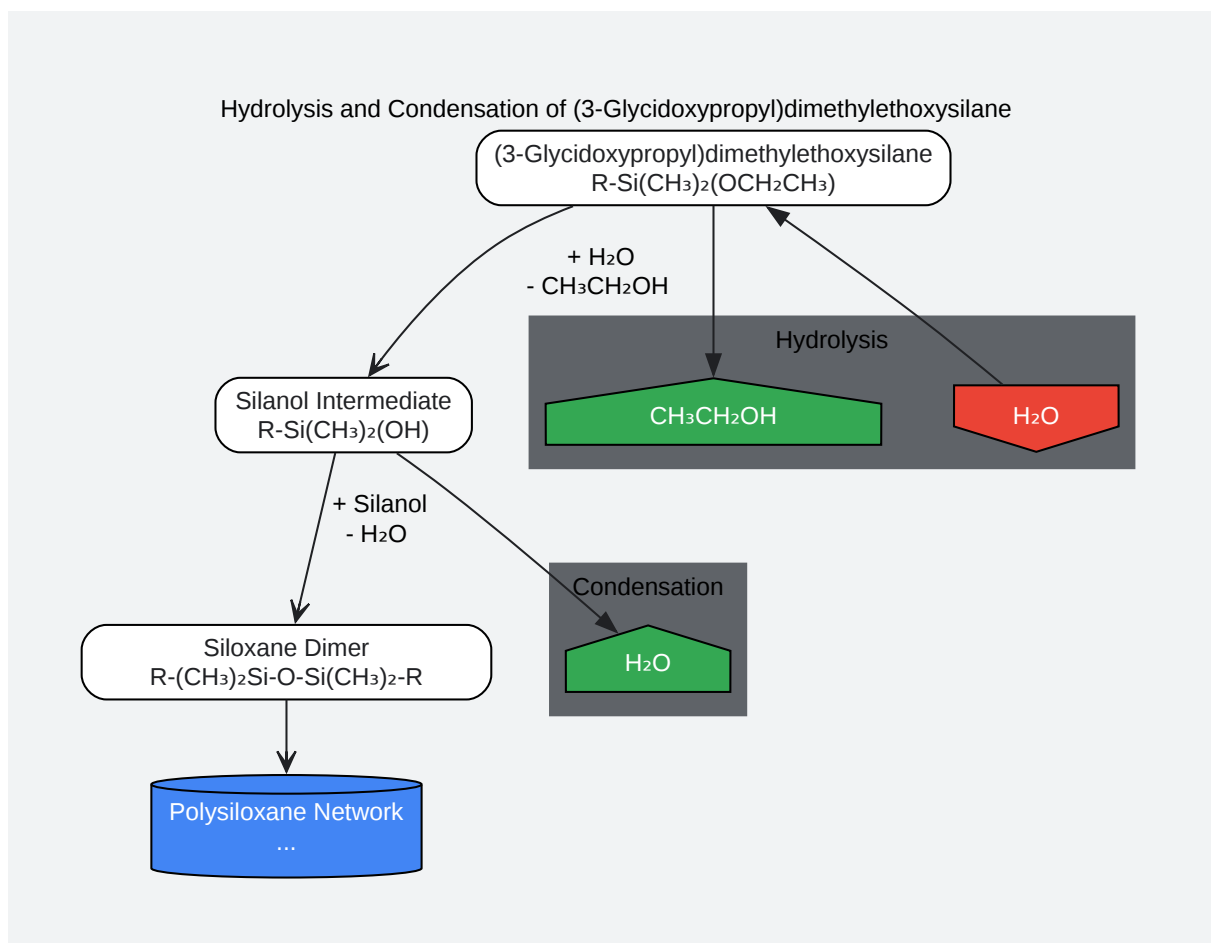
- Chemical Formula: $C_{10}H_{22}O_3Si$ [1]
- Molecular Weight: 218.37 g/mol [1]
- CAS Number: 17963-04-1 [1]

- Appearance: Colorless liquid[1][2]
- Boiling Point: 100 °C at 3 mmHg[1][2]
- Density: 0.95 g/mL at 25 °C[1][2]
- Refractive Index: n_{20/D} 1.434[1][2]

Chemical Structure of (3-Glycidoxypentyl)dimethylethoxysilane







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References

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- 2. (3-GLYCIDOXYPROPYL)DIMETHYLETHOXYLANE One Chongqing Chemdad Co. , Ltd [chemdad.com]
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